

2-Ethoxyphenol-d5 certificate of analysis and supplier information

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Compound of Interest

Compound Name: 2-Ethoxyphenol-d5

Cat. No.: B019196

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Technical Guide: 2-Ethoxyphenol-d5 for Research and Development

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethoxyphenol-d5**, a deuterated analog of 2-ethoxyphenol, commonly used as an internal standard in analytical and drug metabolism studies. This document outlines typical quality specifications, supplier information, and detailed experimental protocols for its analysis.

Supplier Information

2-Ethoxyphenol-d5 (CAS No. 117320-30-6) is available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. Researchers are advised to request a lot-specific Certificate of Analysis from their chosen supplier.

Known Suppliers:

- BOC Sciences
- Clinivex
- LGC Standards

- MyBioSource
- Pharmaffiliates
- Santa Cruz Biotechnology
- United States Biological

Certificate of Analysis: Representative Data

A Certificate of Analysis (CoA) for **2-Ethoxyphenol-d5** provides critical data on its purity and isotopic enrichment. While a specific CoA was not publicly available, the following table summarizes typical specifications based on industry standards for deuterated internal standards.^{[1][2]}

Test	Specification	Method
Appearance	Colorless to pale yellow liquid	Visual Inspection
Chemical Purity (by GC/MS)	≥ 98%	Gas Chromatography/Mass Spectrometry
Isotopic Enrichment	≥ 98 atom % D	Gas Chromatography/Mass Spectrometry
Identity (by ¹ H NMR)	Conforms to structure	¹ H Nuclear Magnetic Resonance
Molecular Formula	C ₈ H ₅ D ₅ O ₂	-
Molecular Weight	143.19 g/mol	-

Experimental Protocols

Detailed methodologies for the key analytical techniques used to assess the quality of **2-Ethoxyphenol-d5** are provided below.

Purity and Isotopic Enrichment Analysis by Gas Chromatography/Mass Spectrometry (GC/MS)

This method is used to determine the chemical purity of **2-Ethoxyphenol-d5** and to quantify its isotopic enrichment.

a. Instrumentation:

- Gas chromatograph equipped with a mass selective detector (GC/MS).
- Capillary column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.

b. Reagents:

- Helium (carrier gas), 99.999% purity.
- Methanol or Dichloromethane (solvent), HPLC grade.

c. GC Conditions:

- Injector Temperature: 250°C
- Injection Mode: Split (10:1)
- Injection Volume: 1 µL
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/minute to 280°C.
 - Hold at 280°C for 5 minutes.
- Carrier Gas Flow Rate: 1.0 mL/minute (constant flow).

d. MS Conditions:

- Ionization Mode: Electron Ionization (EI)
- Ionization Energy: 70 eV

- Mass Range: m/z 40-200
- Scan Mode: Full Scan
- Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C

e. Data Analysis:

- Chemical Purity: Determined by integrating the peak area of **2-Ethoxyphenol-d5** and expressing it as a percentage of the total peak area in the chromatogram.
- Isotopic Enrichment: Calculated by analyzing the mass spectrum of the **2-Ethoxyphenol-d5** peak. The relative intensities of the molecular ion peak (m/z 143) and the corresponding unlabeled (d0) peak (m/z 138) are used to determine the percentage of the deuterated species.

Identity Confirmation by ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is employed to confirm the chemical structure of **2-Ethoxyphenol-d5**. The absence of signals corresponding to the ethoxy protons confirms successful deuteration.

a. Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher).

b. Reagents:

- Chloroform-d (CDCl_3) or Dimethyl sulfoxide-d₆ (DMSO-d_6), with 0.03% (v/v) Tetramethylsilane (TMS) as an internal standard.

c. Sample Preparation:

- Dissolve 5-10 mg of **2-Ethoxyphenol-d5** in approximately 0.7 mL of the deuterated solvent in an NMR tube.

d. Acquisition Parameters:

- Nucleus: ^1H
- Number of Scans: 16
- Relaxation Delay: 1.0 s
- Pulse Width: 30°
- Spectral Width: -2 to 12 ppm

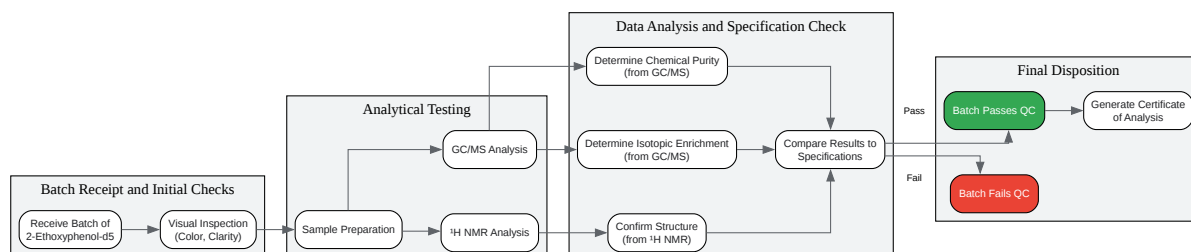
e. Data Analysis:

- The resulting spectrum is analyzed for the characteristic signals of the aromatic protons. The absence or significant reduction of signals in the region expected for the ethoxy group protons (approximately 1.4 ppm and 4.1 ppm) confirms the high level of deuteration at these positions.

Visualizations

Quality Control Workflow for 2-Ethoxyphenol-d5

The following diagram illustrates a typical workflow for the quality control analysis of a batch of **2-Ethoxyphenol-d5**.



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Caption: Quality Control Workflow for **2-Ethoxyphenol-d5**.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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